

# Essential Safety and Operational Guide for Handling 4-(2-Methoxyethoxy)benzoic Acid

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## Compound of Interest

Compound Name: 4-(2-Methoxyethoxy)benzoic acid

Cat. No.: B185382

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Disclaimer: A specific Safety Data Sheet (SDS) for **4-(2-Methoxyethoxy)benzoic acid** (CAS No. 27890-92-2) was not readily available. The following safety and handling information is based on the SDS for a structurally similar compound, 4-((2-Methoxyethoxy)methyl)benzoic acid, and general best practices for handling solid organic acids. Researchers, scientists, and drug development professionals should always conduct a thorough risk assessment before handling any chemical and consult with their institution's Environmental Health and Safety (EHS) department.

This guide provides essential, immediate safety and logistical information, including operational and disposal plans, for handling **4-(2-Methoxyethoxy)benzoic acid** in a laboratory setting.

## Hazard Identification and Personal Protective Equipment (PPE)

Based on the data for a structurally similar compound, **4-(2-Methoxyethoxy)benzoic acid** is anticipated to cause skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup> Adherence to the following PPE guidelines is mandatory to minimize exposure and ensure personal safety.

PPE Category	Recommended Equipment	Specifications
Eye/Face Protection	Safety glasses with side-shields or goggles	Conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.
Hand Protection	Chemical-resistant gloves	Nitrile or natural rubber gloves are suitable. Inspect gloves for integrity before each use.
Body Protection	Laboratory coat or chemical-resistant suit	Long-sleeved clothing should be worn.
Respiratory Protection	Dust mask or respirator	For procedures that may generate dust, use a NIOSH-approved respirator.

## Quantitative Data

The following table summarizes key quantitative data for **4-(2-Methoxyethoxy)benzoic acid** and a structurally similar compound for reference.

Property	Value for 4-(2-Methoxyethoxy)benzoic acid	Value for 4-((2-Methoxyethoxy)methyl)benzoic acid
CAS Number	27890-92-2[2]	119828-60-3
Molecular Formula	C10H12O4[2]	C11H14O4
Molecular Weight	196.2 g/mol [2]	210.23 g/mol
Physical State	Solid[3]	Solid
Purity	≥98%[2]	Not specified
Storage	Room temperature[2]	Cool, dry place

## Operational and Disposal Plans

Safe Handling and Operational Plan

- Engineering Controls: Work in a well-ventilated area. For procedures that may generate dust, use a chemical fume hood. Ensure that eyewash stations and safety showers are readily accessible.
- Procedural Steps for Handling:
  - Preparation: Before beginning work, ensure all necessary PPE is donned correctly. Prepare all required equipment and reagents to minimize movement and the potential for spills.
  - Handling: Avoid contact with skin, eyes, and clothing.<sup>[1]</sup> Prevent the formation of dust and aerosols.
  - Hygiene: Wash hands thoroughly after handling, before breaks, and at the end of the workday. Do not eat, drink, or smoke in the laboratory.

### Storage Plan

Store in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents. Keep containers tightly closed when not in use.

### Spill Response Plan

- Minor Spill (Solid):
  - Alert personnel in the immediate area.
  - Wear appropriate PPE, including respiratory protection, gloves, and eye protection.
  - Gently sweep or shovel the spilled solid material into a suitable, labeled container for disposal. Avoid generating dust.
  - Clean the spill area with a damp cloth or paper towel.
  - Place all cleanup materials into a sealed, labeled container for proper disposal.
- Major Spill: If a major spill occurs, or if you are not comfortable with the cleanup, evacuate the area and contact your institution's environmental health and safety office.

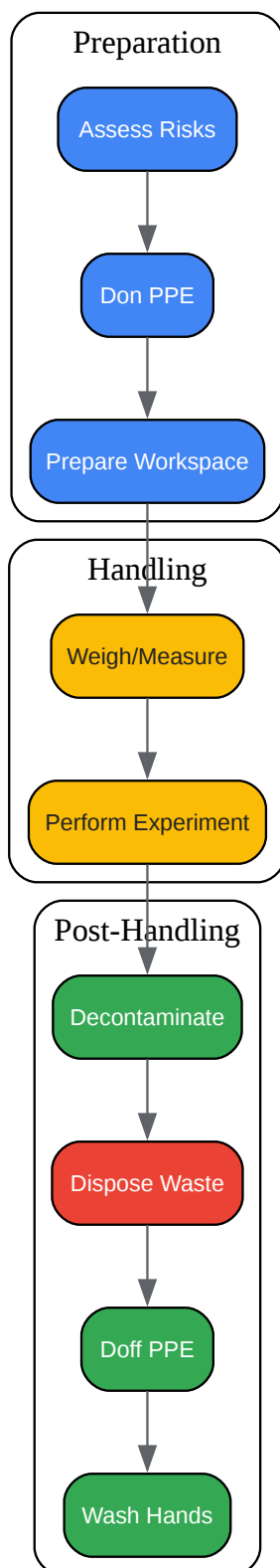
## Disposal Plan

Dispose of **4-(2-Methoxyethoxy)benzoic acid** and any contaminated materials in accordance with local, regional, and national regulations. One method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber. Do not let the product enter drains.

## Experimental Protocols

No specific experimental protocols for the handling of **4-(2-Methoxyethoxy)benzoic acid** were found in the search results. All handling should be performed in accordance with standard laboratory procedures for solid organic acids and the operational plan outlined above.

## Visualizations



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Caption: Workflow for the safe handling of **4-(2-Methoxyethoxy)benzoic acid**.

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## References

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